

An In-depth Technical Guide to 3-Benzoylpropionic Acid (CAS 2051-95-8)

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Compound of Interest

Compound Name: 3-Benzoylpropionic acid

Cat. No.: B119457

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Abstract

3-Benzoylpropionic acid (CAS 2051-95-8), also known as 4-oxo-4-phenylbutanoic acid, is a versatile organic compound with a molecular formula of $C_{10}H_{10}O_3$. It presents as a white to off-white crystalline solid and serves as a key intermediate in the synthesis of various pharmaceuticals and fine chemicals.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and an exploration of its biological activities, particularly its potential as an anti-inflammatory and analgesic agent. All quantitative data is presented in structured tables for ease of reference, and key experimental workflows are visualized using diagrams.

Chemical and Physical Properties

3-Benzoylpropionic acid is characterized by the presence of both a carboxylic acid and a ketone functional group, contributing to its reactivity and utility in organic synthesis.^{[1][2]} It is soluble in organic solvents like ethanol and acetone, with limited solubility in water.^[1]

Physical Properties

A summary of the key physical properties of **3-Benzoylpropionic acid** is provided in Table 1.

Property	Value	Source(s)
Appearance	White to off-white crystalline solid/powder	[1] [3] [4] [5]
Melting Point	114-117 °C	[6] [7]
Boiling Point	359.7 °C at 760 mmHg	[1] [8]
Density	1.199 g/cm ³	[1]
Vapor Pressure	8.39E-06 mmHg at 25°C	[1]
Flash Point	185.6 °C	[1]
Solubility	Soluble in ethanol and acetone; limited solubility in water.	[1]

Chemical Identifiers

Table 2 lists the common chemical identifiers for **3-Benzoylpropionic acid**.

Identifier	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1][8][9]
Molecular Weight	178.18 g/mol	[6][10]
IUPAC Name	4-oxo-4-phenylbutanoic acid	[10][11]
CAS Number	2051-95-8	[1][6][9]
EC Number	218-135-0	[6]
InChI	InChI=1S/C10H10O3/c11-9(6-7-10(12)13)8-4-2-1-3-5-8/h1-5H,6-7H2,(H,12,13)	[1][6][8]
InChIKey	KMQLIDDEQAJAGJ-UHFFFAOYSA-N	[1][6][8]
SMILES	<chem>O=C(O)CCC(=O)c1ccccc1</chem>	[6]
Synonyms	3-Benzoylpropanoic acid, 4-Oxo-4-phenylbutyric acid, β-Benzoylpropionic acid	[1][6][10]

Spectral Data

Spectral data are crucial for the identification and characterization of **3-Benzoylpropionic acid**.

Spectrum Type	Availability	Source(s)
¹ H NMR	Spectrum available	[12]
¹³ C NMR	Spectrum available	[9]
Infrared (IR)	Spectrum available	[4][11][13]
Mass Spectrometry (MS)	Spectrum available	[6][11]

Experimental Protocols

Synthesis of 3-Benzoylpropionic Acid via Friedel-Crafts Acylation

A common and reliable method for the synthesis of **3-Benzoylpropionic acid** is the Friedel-Crafts acylation of benzene with succinic anhydride, using anhydrous aluminum chloride as a catalyst.

Materials:

- Succinic anhydride
- Dry, thiophene-free benzene
- Anhydrous aluminum chloride (powdered)
- Water
- Concentrated hydrochloric acid
- Anhydrous sodium carbonate
- Activated charcoal

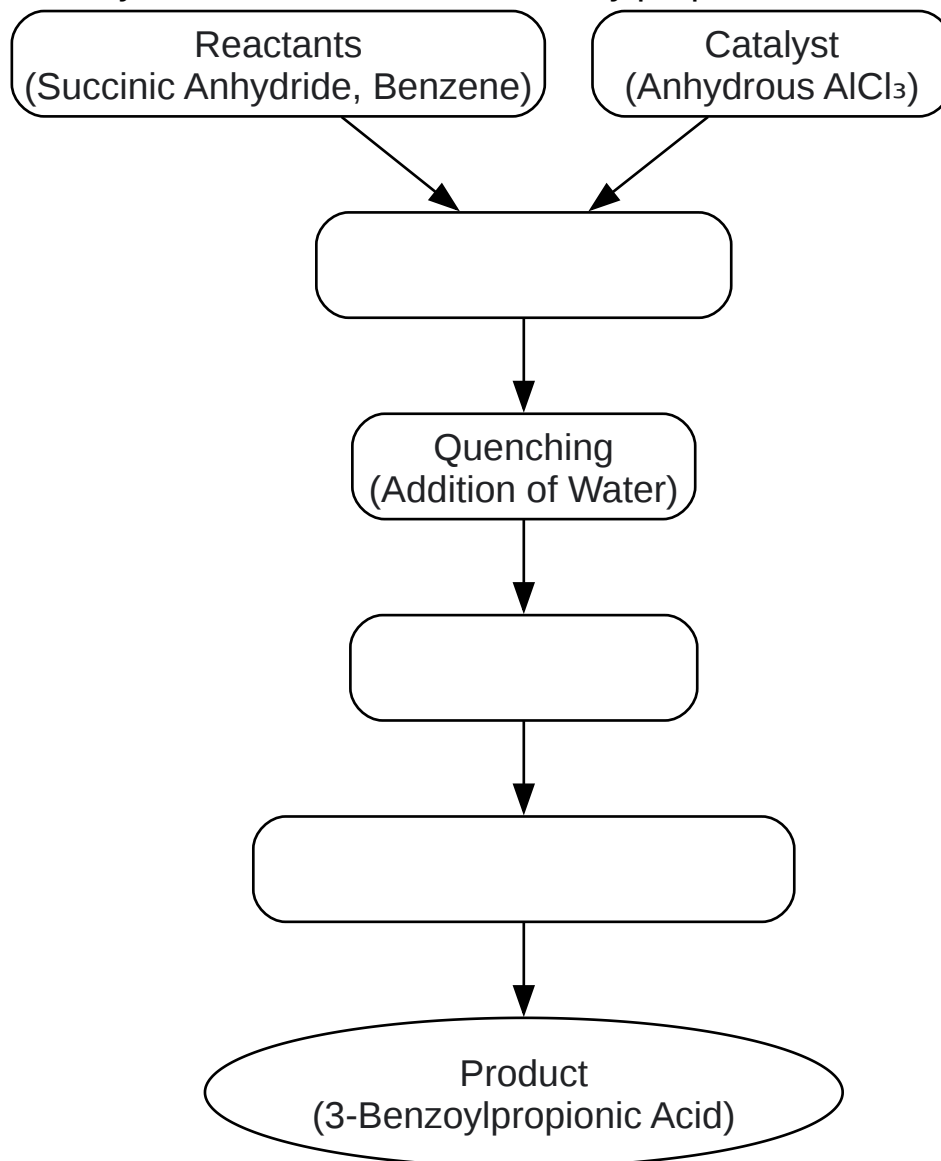
Procedure:

- In a 2-liter three-necked, round-bottomed flask equipped with a mechanical stirrer and two reflux condensers, place 68 g (0.68 mole) of succinic anhydride and 350 g (4.5 moles) of dry, thiophene-free benzene.
- With stirring, add 200 g (1.5 moles) of powdered anhydrous aluminum chloride all at once. Hydrogen chloride gas will be evolved, and the mixture will become hot.
- Heat the mixture in an oil bath and reflux with continued stirring for 30 minutes.
- Cool the flask in cold water and slowly add 300 cc of water through a dropping funnel.
- Remove the excess benzene by steam distillation.

- Pour the hot solution into a 2-liter beaker and allow it to cool. Decant the liquid from the precipitated solid.
- Acidify the decanted liquid with concentrated hydrochloric acid (approximately 20 cc) to precipitate a portion of the product.
- The crude acid can be purified by dissolving it in a boiling solution of 75 g of anhydrous sodium carbonate in 500 cc of water.
- Filter the solution to remove any aluminum hydroxide.
- Add 4 g of activated charcoal to the hot filtrate, stir for a few minutes, and filter again.
- Cool the clear filtrate to 50-60°C and carefully acidify with 130 cc of concentrated hydrochloric acid.
- Cool the mixture to 0°C in an ice-salt bath.
- Filter the precipitated **3-Benzoylpropionic acid**, wash it with cold water, and dry to a constant weight at 40-50°C. The expected yield is 110-115 g (92-95%).

A simplified workflow for this synthesis is depicted below.

Synthesis Workflow of 3-Benzoylpropionic Acid



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Caption: A flowchart illustrating the key steps in the synthesis of **3-Benzoylpropionic acid**.

Biological Activity and Signaling Pathways

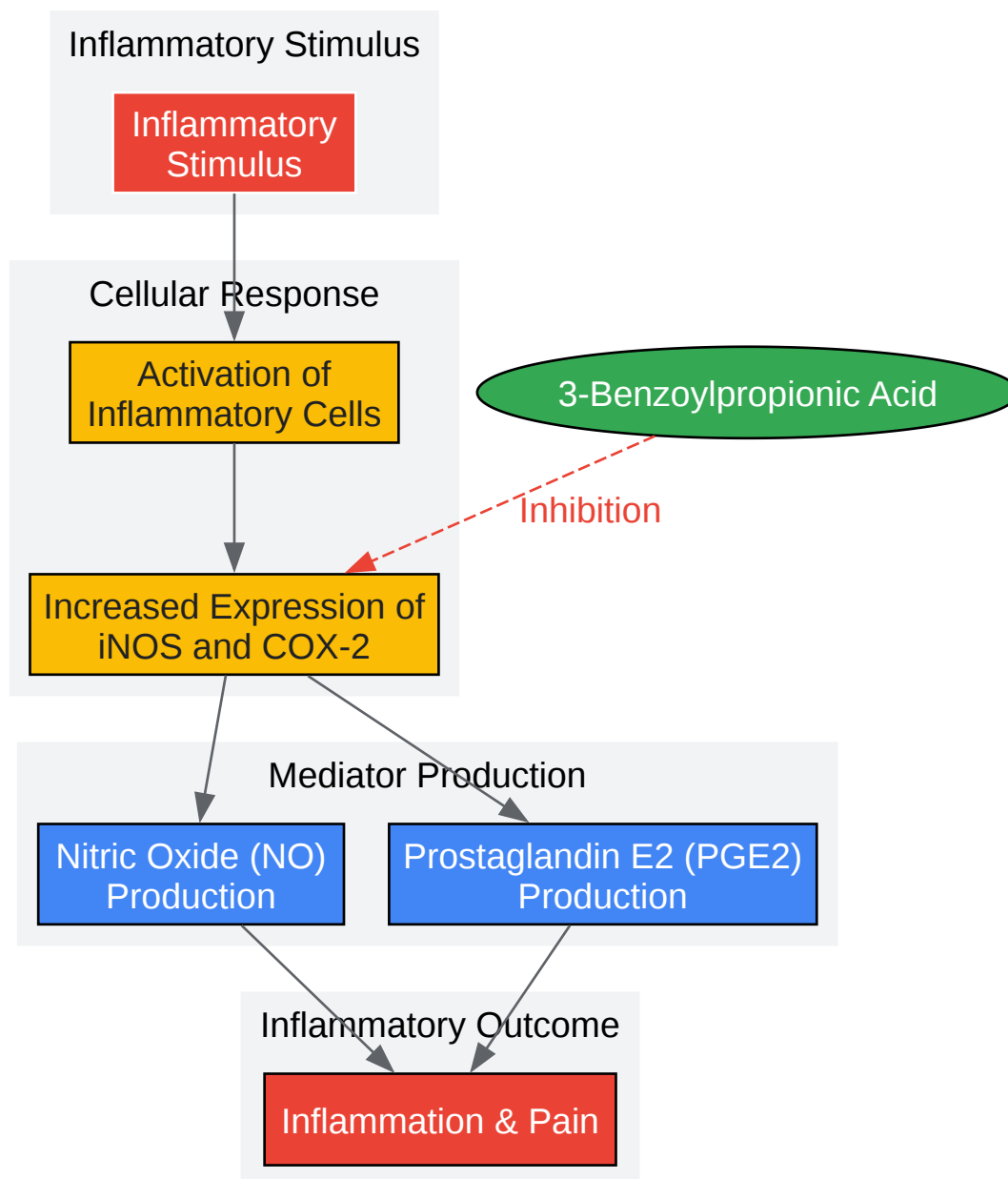
Recent studies have indicated that **3-Benzoylpropionic acid** possesses anti-inflammatory and analgesic properties.[14] Research has shown that it can reduce the production of key inflammatory mediators.

Anti-inflammatory and Analgesic Effects

A study investigating the biological effects of **3-Benzoylpropionic acid** demonstrated its potential to mitigate inflammation. The study reported a significant reduction in cell migration and the levels of nitric oxide (NO) and prostaglandin E2 (PGE2) in an inflammatory model.^[14] These findings suggest that **3-Benzoylpropionic acid** may exert its anti-inflammatory effects by inhibiting pathways involved in the production of these pro-inflammatory molecules. The analgesic effects were also observed, indicating its potential as a therapeutic agent for pain and inflammation.^[14]

Based on these findings, a plausible signaling pathway for the anti-inflammatory action of **3-Benzoylpropionic acid** is proposed below. This pathway is hypothetical and requires further experimental validation.

Proposed Anti-inflammatory Signaling Pathway

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Caption: A diagram showing the proposed mechanism of anti-inflammatory action of **3-Benzoylpropionic acid**.

Safety and Handling

3-Benzoylpropionic acid is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6][10][13]

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It should be stored in a dry, cool, and well-ventilated place, with the container tightly closed.[6]

Conclusion

3-Benzoylpropionic acid is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis is achievable through established organic chemistry protocols. Furthermore, emerging research on its biological activities, particularly its anti-inflammatory and analgesic potential, opens new avenues for its application in drug discovery and development. This guide provides core technical information to support further research and development involving this compound.

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